

# Commercial Availability and Technical Guide for 6-Iodoisatin

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 6-iodo-1H-indole-2,3-dione

Cat. No.: B1316932

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of 6-iodoisatin, a valuable heterocyclic compound for research and development in medicinal chemistry and drug discovery. The guide details current suppliers, provides a comprehensive experimental protocol for its synthesis, and outlines a general experimental workflow for assessing its biological activity.

## Commercial Suppliers of 6-Iodoisatin

6-Iodoisatin (CAS No. 20780-77-2) is available from several chemical suppliers. The following table summarizes key information from various vendors to facilitate procurement for research purposes.

Supplier	Catalog Number	Purity	Available Quantities
BIOZOL	CBS-FI66944	Not Specified	100 mg, 250 mg, 500 mg, 1000 mg, 2000 mg <sup>[1]</sup>
Leap Chem Co., Ltd.	LC216648	Not Specified	Inquire with supplier
Dayang Chem (Hangzhou) Co.,Ltd.	DC3721488	Not Specified	Inquire with supplier
Gihi Chemicals Co., Limited	GCL9183672	Not Specified	Inquire with supplier
Angene International Limited	AGN-PC-00193D	Not Specified	Inquire with supplier

## Experimental Protocol: Synthesis of 6-Iodoisatin

A reliable method for the synthesis of 6-iodoisatin involves the direct amidation of 2'-aminoacetophenones using an iodine-tert-butyl hydroperoxide (I<sub>2</sub>-TBHP) system. This approach offers a metal-free and atom-economic one-pot synthesis.<sup>[2][3][4]</sup>

### Materials:

- 2'-aminoacetophenone
- Iodine (I<sub>2</sub>)
- tert-Butyl hydroperoxide (TBHP), 70% in water
- Dimethyl sulfoxide (DMSO)
- Ethyl acetate
- Hexane
- Saturated sodium thiosulfate solution

- Brine
- Anhydrous sodium sulfate

## Procedure:

- To a solution of 2'-aminoacetophenone (1.0 mmol) in DMSO (3.0 mL), add iodine (I<sub>2</sub>) (1.2 mmol).
- Stir the mixture at room temperature for 10 minutes.
- Add tert-butyl hydroperoxide (TBHP) (3.0 mmol) dropwise to the reaction mixture.
- Heat the reaction mixture to 80 °C and stir for the appropriate time as monitored by Thin Layer Chromatography (TLC).
- After completion of the reaction, cool the mixture to room temperature.
- Quench the reaction by adding a saturated aqueous solution of sodium thiosulfate.
- Extract the product with ethyl acetate (3 x 15 mL).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate gradient to afford the pure 6-iodoisatin.

## Experimental Workflow: From Procurement to Biological Evaluation

The following diagram illustrates a typical experimental workflow for a researcher utilizing 6-iodoisatin, from sourcing the compound to performing a preliminary biological assessment.



[Click to download full resolution via product page](#)

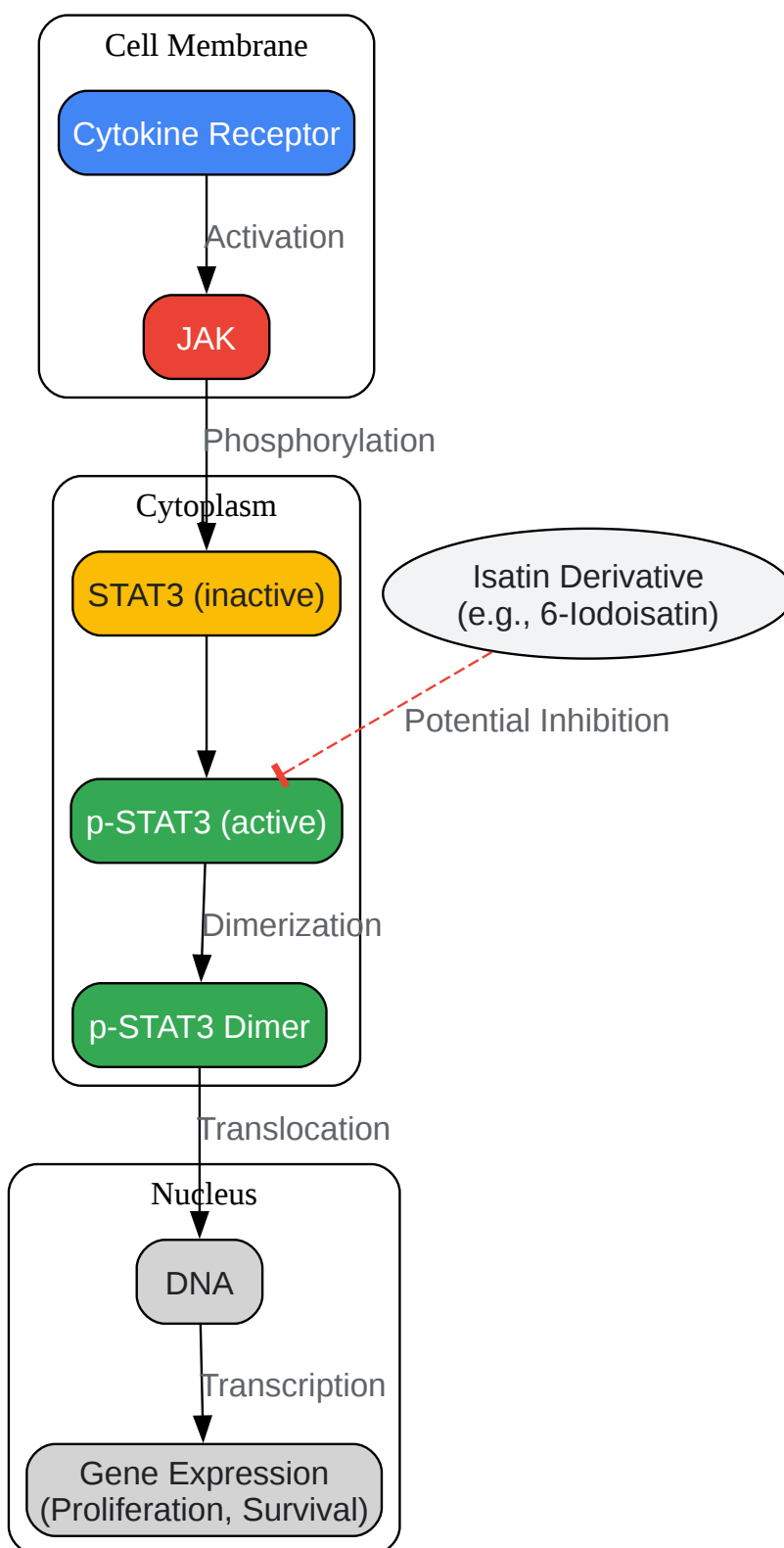
A typical experimental workflow for utilizing 6-iodoisatin.

## Potential Biological Activity and Signaling Pathways

Isatin and its derivatives have garnered significant interest in medicinal chemistry due to their wide range of biological activities, including anticancer properties.<sup>[5][6]</sup> Studies on various isatin analogs have shown that they can induce apoptosis and inhibit cell proliferation in different cancer cell lines.<sup>[7][8][9]</sup>

One of the key signaling pathways that is often implicated in cancer progression and is a target for many anticancer drugs is the Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway.<sup>[10][11]</sup> The constitutive activation of STAT3 is common in many human tumors and plays a crucial role in cell proliferation, survival, and angiogenesis.<sup>[12]</sup> While the direct and specific inhibition of the STAT3 pathway by 6-iodoisatin is yet to be definitively established, the isatin scaffold is a promising starting point for the development of novel STAT3 inhibitors.<sup>[13]</sup>

The diagram below illustrates a simplified representation of the STAT3 signaling pathway, which is a potential target for isatin derivatives.



[Click to download full resolution via product page](#)

A simplified diagram of the STAT3 signaling pathway.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 6-Iodoisatin, CAS [[20780-77-2]] | BIOZOL [biozol.de]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Direct Amidation of 2'-Aminoacetophenones Using I<sub>2</sub>-TBHP: A Unimolecular Domino Approach toward Isatin and Iodoisatin [organic-chemistry.org]
- 4. Direct amidation of 2'-aminoacetophenones using I<sub>2</sub>-TBHP: a unimolecular domino approach toward isatin and iodoisatin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Antioxidant & anticancer activities of isatin (1H-indole-2,3-dione), isolated from the flowers of Couroupita guianensis Aubl - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Frontiers | Anticancer Compounds Based on Isatin-Derivatives: Strategies to Ameliorate Selectivity and Efficiency [frontiersin.org]
- 7. researchgate.net [researchgate.net]
- 8. Investigating the Anticancer Activity of Isatin/Dihydropyrazole Hybrids - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Isatin derivatives with activity against apoptosis-resistant cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Inhibiting STAT3 signaling pathway by natural products for cancer prevention and therapy: In vitro and in vivo activity and mechanisms of action - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. STAT3 SIGNALING: Anticancer Strategies and Challenges - PMC [pmc.ncbi.nlm.nih.gov]
- 13. benthamscience.com [benthamscience.com]
- To cite this document: BenchChem. [Commercial Availability and Technical Guide for 6-Iodoisatin]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1316932#commercial-availability-and-suppliers-of-6-iodoisatin]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)